

Application Notes: Characterization of Mal-PEG2-oxyamine Labeled Proteins

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Compound of Interest

Compound Name: Mal-PEG2-oxyamine

Cat. No.: B8103942

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Introduction

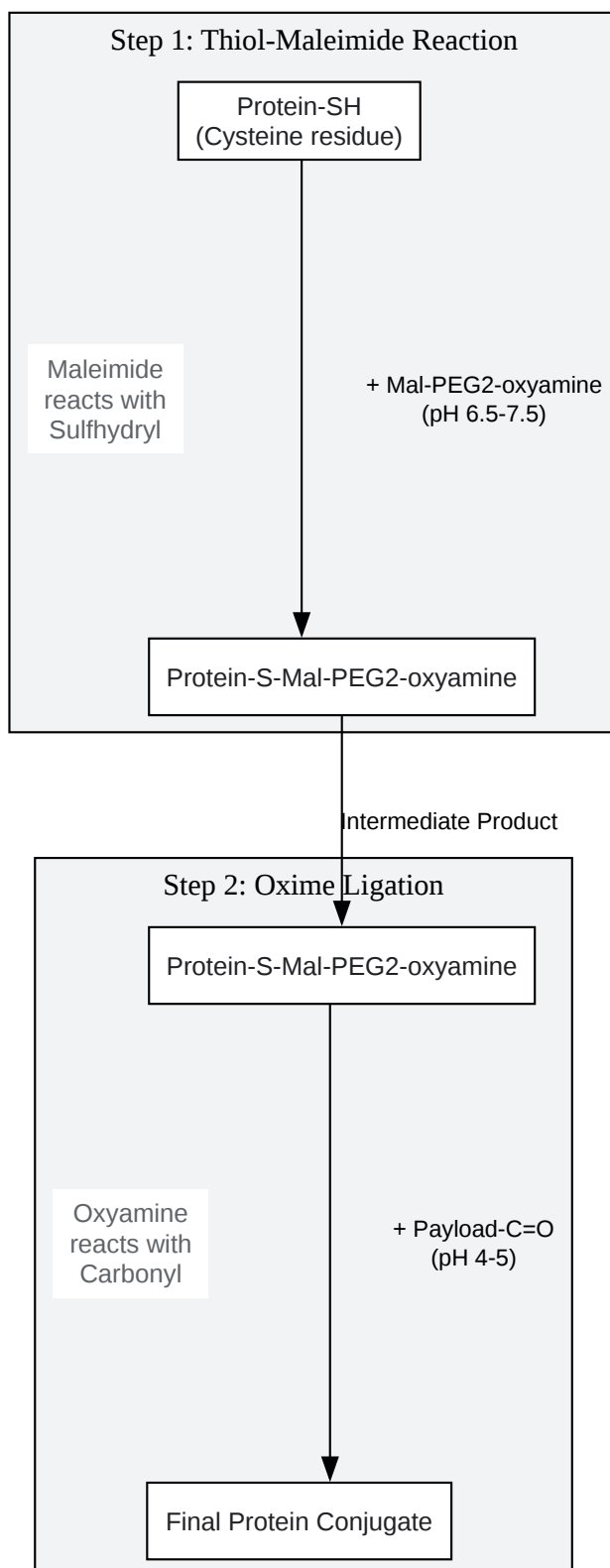
Mal-PEG2-oxyamine is a heterobifunctional crosslinker used for the covalent modification of proteins.[1][2] It contains two reactive groups: a maleimide and an oxyamine, separated by a short polyethylene glycol (PEG) spacer.[1] The maleimide group selectively reacts with sulfhydryl (thiol) groups on cysteine residues to form a stable thioether bond.[2][3] The oxyamine group chemoselectively reacts with carbonyl groups (aldehydes or ketones) to form a stable oxime linkage. This dual reactivity allows for precise, site-specific conjugation of proteins to other molecules, such as drugs, imaging agents, or surfaces, making it a valuable tool in bioconjugation and drug delivery.

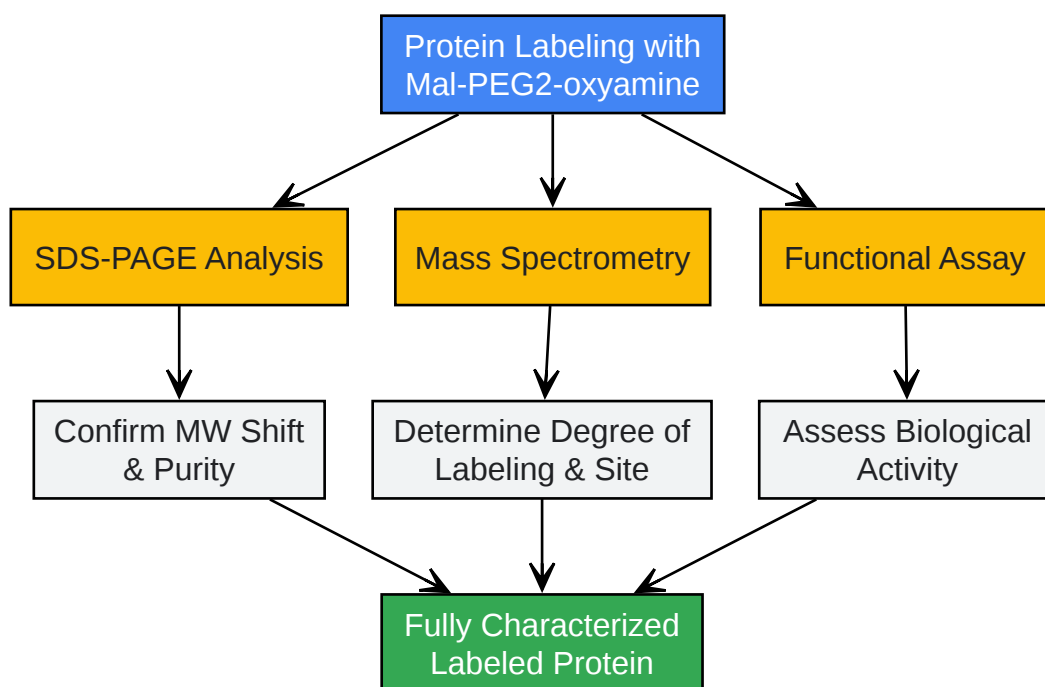
PEGylation, the attachment of PEG chains to proteins, is a widely used strategy to improve the pharmacokinetic and pharmacodynamic properties of biotherapeutics. Benefits include enhanced stability, increased circulation half-life, and reduced immunogenicity. However, the conjugation process must be carefully controlled and the resulting labeled protein thoroughly characterized to ensure that its biological activity is preserved and the desired degree of labeling is achieved.

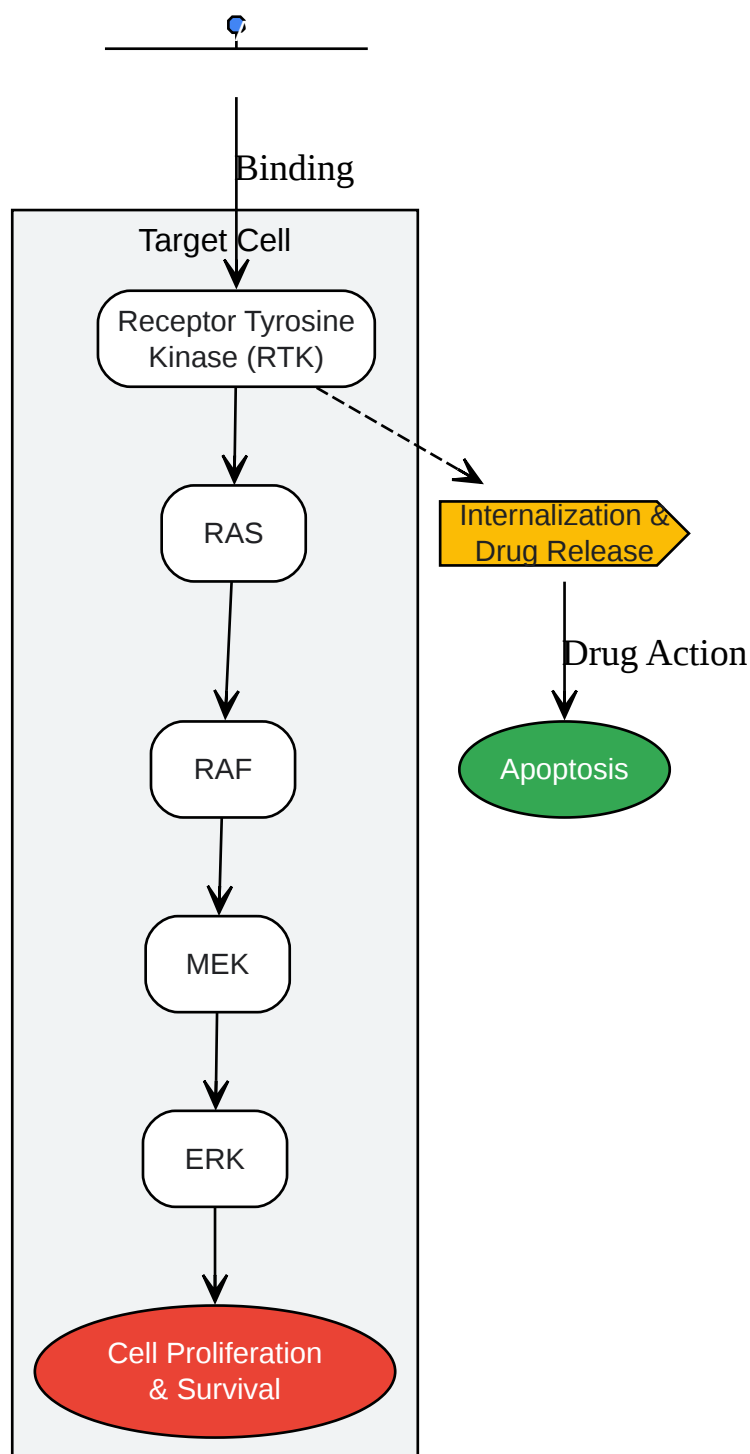
These application notes provide a comprehensive guide to the key methodologies used to characterize proteins after labeling with **Mal-PEG2-oxyamine**.

Reaction Mechanism

The labeling process is a two-step reaction. First, the maleimide group of **Mal-PEG2-oxyamine** reacts with a free cysteine on the protein surface. Second, the oxyamine group is available for conjugation to a molecule containing an aldehyde or ketone.







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References

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- 2. Mal-amide-PEG2-oxyamine | CAS: 2253965-09-0 | AxisPharm [axispharm.com]
- 3. precisepeg.com [precisepeg.com]
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